

An In-depth Technical Guide to Methyl N-(4-chlorophenyl)carbamate

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Compound of Interest

Compound Name: methyl N-(4-chlorophenyl)carbamate

Cat. No.: B102794

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **Methyl N-(4-chlorophenyl)carbamate**, a compound of significant interest in medicinal chemistry and neuropharmacology. This document details its chemical identity, physicochemical properties, synthesis, and its primary mechanism of action as a cholinesterase inhibitor. Detailed experimental protocols are provided to support further research and development.

Chemical Identity and Synonyms

Methyl N-(4-chlorophenyl)carbamate is a carbamate ester that has garnered attention primarily for its biological activity. Its unique structure, featuring a methylcarbamate group attached to a 4-chlorophenyl ring, is key to its function.

Identifier	Value
CAS Number	940-36-3[1]
IUPAC Name	methyl 4-chlorophenylcarbamate[1]
Molecular Formula	C ₈ H ₈ ClNO ₂
Synonyms	Methyl N-(4-chlorophenyl)carbamate, Methyl 4-chlorophenylcarbamate

Physicochemical and Structural Data

The following table summarizes the key quantitative properties of **Methyl N-(4-chlorophenyl)carbamate**. This data is essential for its handling, formulation, and analysis in a research setting.

Property	Value	Source
Molecular Weight	185.61 g/mol	[1]
Physical Form	Solid	[1]
Purity (Typical)	≥98%	[1]
Storage Conditions	Sealed in dry, room temperature	[1]
InChI Key	CRGWHGISCDFEJY-UHFFFAOYSA-N	[1]
Crystal System	Monoclinic	
Space Group	P2 ₁ /n	
Unit Cell Dimensions	a = 11.126 Å, b = 9.833 Å, c = 8.0076 Å, β = 99.34°	

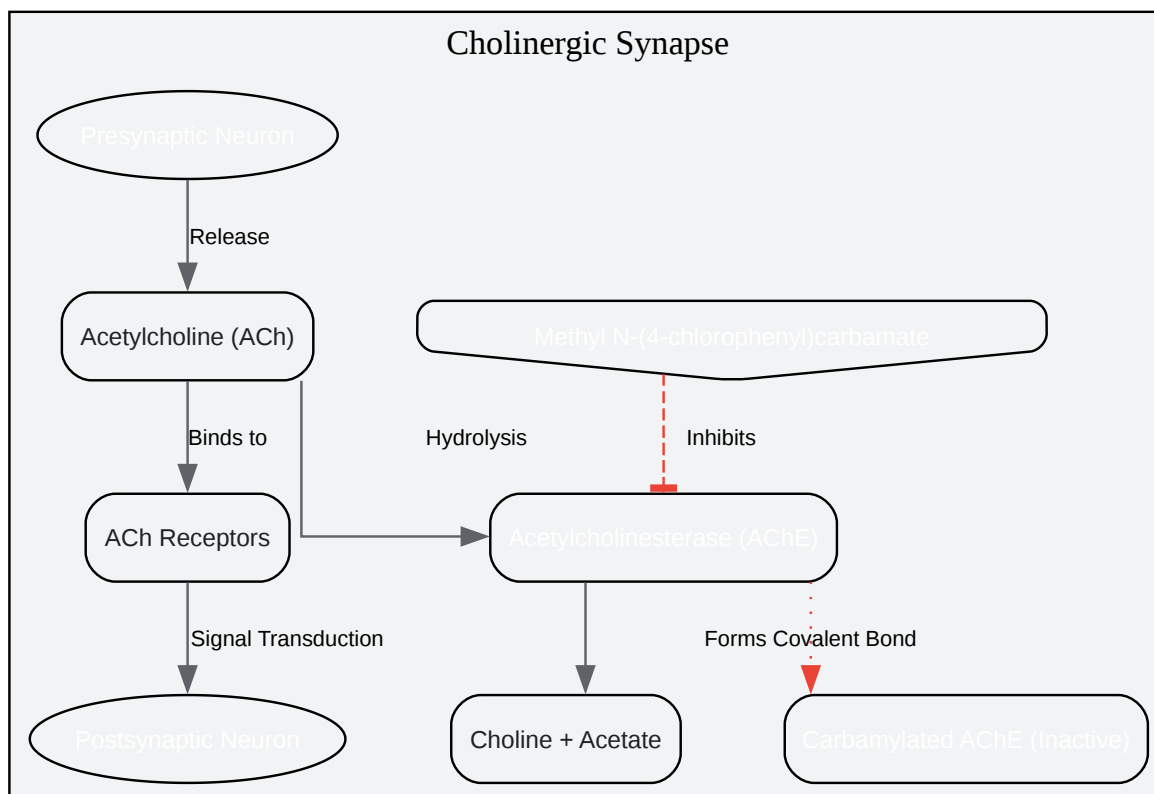
Core Application: Cholinesterase Inhibition

Methyl N-(4-chlorophenyl)carbamate is primarily studied as an inhibitor of cholinesterase enzymes, particularly acetylcholinesterase (AChE). AChE is a critical enzyme in the nervous system, responsible for breaking down the neurotransmitter acetylcholine. By inhibiting AChE, the concentration and duration of acetylcholine in the synaptic cleft are increased, enhancing cholinergic neurotransmission. This mechanism is a key therapeutic strategy for conditions characterized by cholinergic deficits, such as Alzheimer's disease.

Mechanism of Action

Carbamates like **Methyl N-(4-chlorophenyl)carbamate** act as pseudo-irreversible inhibitors of AChE. The carbamate moiety mimics the natural substrate, acetylcholine, and binds to the

active site of the enzyme. A key serine residue in the active site performs a nucleophilic attack on the carbonyl carbon of the carbamate. This results in the formation of a transient covalent carbamylated enzyme intermediate, which is much more stable and hydrolyzes significantly slower than the acetylated intermediate formed with acetylcholine. This prolonged inactivation of the enzyme leads to the accumulation of acetylcholine in the synapse.



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Caption: Cholinergic signaling pathway and inhibition by **Methyl N-(4-chlorophenyl)carbamate**.

Experimental Protocols

Synthesis of Methyl N-(4-chlorophenyl)carbamate

This protocol describes a laboratory-scale synthesis based on the reaction of 4-chlorophenyl isocyanate with methanol. Isocyanates are toxic and moisture-sensitive; appropriate safety

precautions must be taken.

Materials:

- 4-chlorophenyl isocyanate
- Anhydrous methanol
- Anhydrous toluene or other inert solvent (e.g., THF, dichloromethane)
- Triethylamine (catalytic amount)
- Round-bottom flask with reflux condenser and drying tube
- Magnetic stirrer and heating mantle
- Standard glassware for workup and purification

Procedure:

- **Reaction Setup:** In a flame-dried round-bottom flask under an inert atmosphere (e.g., nitrogen or argon), dissolve 4-chlorophenyl isocyanate (1 equivalent) in anhydrous toluene.
- **Addition of Alcohol:** To the stirred solution, add anhydrous methanol (1.1 equivalents) dropwise at room temperature. An exothermic reaction may be observed.
- **Catalysis:** Add a catalytic amount of triethylamine (e.g., 0.05 equivalents) to the reaction mixture.
- **Reaction:** Heat the mixture to reflux (or stir at room temperature, monitoring by TLC) until the starting isocyanate is consumed. The reaction progress can be monitored by thin-layer chromatography (TLC) or infrared (IR) spectroscopy (disappearance of the isocyanate peak at $\sim 2250\text{ cm}^{-1}$).
- **Workup:** Once the reaction is complete, cool the mixture to room temperature. If a precipitate has formed, it can be collected by filtration. Otherwise, the solvent can be removed under reduced pressure using a rotary evaporator.

- Purification: The crude product is a solid. It can be purified by recrystallization from a suitable solvent system, such as ethanol or a mixture of ethyl acetate and hexanes, to yield colorless crystals of **Methyl N-(4-chlorophenyl)carbamate**.^[2]
- Characterization: Confirm the identity and purity of the product using techniques such as NMR spectroscopy, mass spectrometry, and melting point analysis.

Acetylcholinesterase Inhibition Assay (Ellman's Method)

This colorimetric assay is a standard method for measuring AChE activity and its inhibition. The assay quantifies the production of thiocholine, which results from the hydrolysis of the substrate acetylthiocholine by AChE. Thiocholine reacts with 5,5'-dithiobis(2-nitrobenzoic acid) (DTNB, Ellman's reagent) to produce a yellow-colored 5-thio-2-nitrobenzoate (TNB) anion, which is measured spectrophotometrically at 412 nm.

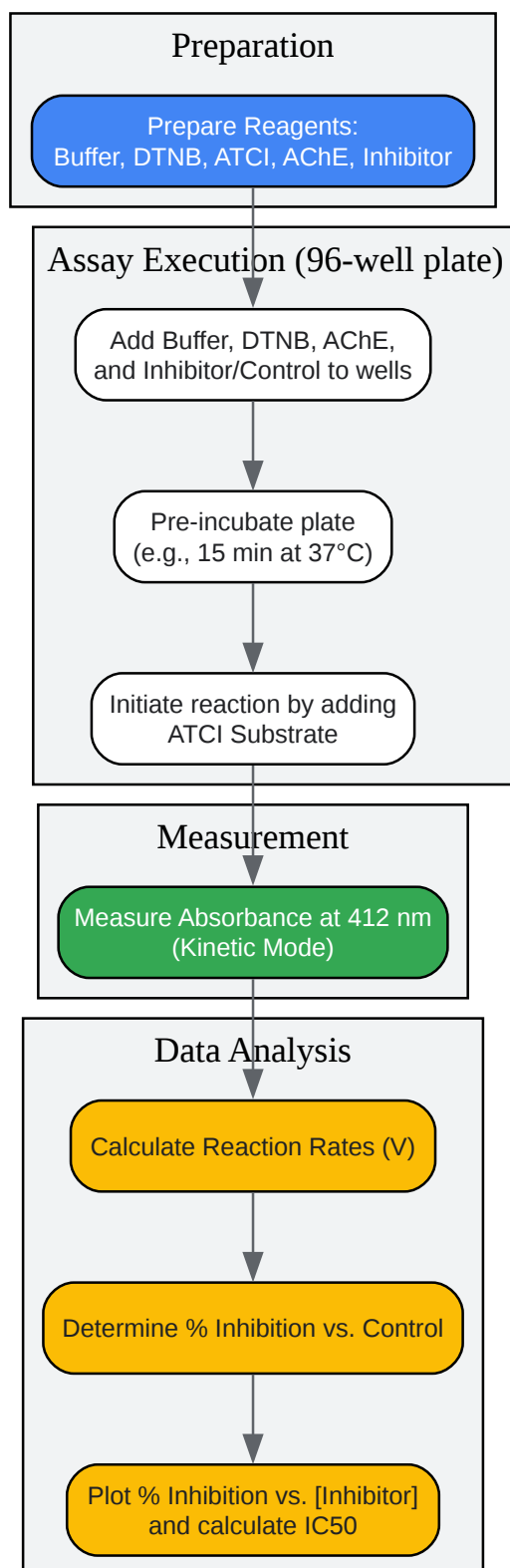
Materials:

- Acetylcholinesterase (AChE) enzyme solution
- Acetylthiocholine iodide (ATCI) substrate solution
- 5,5'-dithiobis(2-nitrobenzoic acid) (DTNB) solution
- Phosphate buffer (e.g., 0.1 M, pH 8.0)
- Test compound (**Methyl N-(4-chlorophenyl)carbamate**) dissolved in a suitable solvent (e.g., DMSO)
- 96-well microplate
- Microplate reader capable of measuring absorbance at 412 nm

Procedure:

- Reagent Preparation: Prepare fresh solutions of ATCI and DTNB in the phosphate buffer.
- Assay Setup: In the wells of a 96-well plate, add the following in order:

- Phosphate buffer
- DTNB solution
- AChE enzyme solution
- Test compound solution at various concentrations (or solvent control).
- Pre-incubation: Pre-incubate the plate at a controlled temperature (e.g., 37°C) for a set period (e.g., 15 minutes) to allow the inhibitor to interact with the enzyme.
- Initiate Reaction: Start the enzymatic reaction by adding the ATCI substrate solution to all wells.
- Kinetic Measurement: Immediately place the plate in the microplate reader and measure the change in absorbance at 412 nm over time (e.g., every minute for 10-20 minutes).
- Data Analysis:
 - Calculate the rate of reaction (V) for each well from the linear portion of the absorbance vs. time plot.
 - Determine the percentage of inhibition for each concentration of the test compound relative to the solvent control (100% activity).
 - Plot the percentage of inhibition against the logarithm of the inhibitor concentration to determine the IC_{50} value (the concentration of inhibitor that causes 50% inhibition of enzyme activity).



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Caption: Experimental workflow for the Acetylcholinesterase (AChE) inhibition assay.

Safety and Handling

Methyl N-(4-chlorophenyl)carbamate is classified as harmful. Appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat, should be worn when handling this compound. Work should be conducted in a well-ventilated fume hood.

- Hazard Statements: H302 (Harmful if swallowed), H312 (Harmful in contact with skin), H332 (Harmful if inhaled).[1]
- Precautionary Statements: P261 (Avoid breathing dust/fume/gas/mist/vapors/spray), P280 (Wear protective gloves/protective clothing/eye protection/face protection).[1]

For detailed safety information, refer to the Safety Data Sheet (SDS) provided by the supplier.

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References

- 1. sigmaaldrich.com [sigmaaldrich.com]
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